

The Multifaceted Role of 4-Anisaldehyde as a Key Intermediate in Organic Synthesis

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Compound of Interest

Compound Name: 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxylic acid

CAS No.: 150766-86-2

Cat. No.: B127467

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A Technical Guide for Researchers and Drug Development Professionals

Introduction: 4-Anisaldehyde (or p-anisaldehyde), a methoxy-substituted benzaldehyde, is a cornerstone intermediate in the landscape of organic synthesis. Its unique electronic and structural properties, characterized by the electron-donating methoxy group in the para position, render the aldehyde functionality highly reactive and amenable to a diverse array of chemical transformations. This versatility has established 4-anisaldehyde as a critical building block in the synthesis of a wide spectrum of high-value compounds, ranging from pharmaceuticals and agrochemicals to fragrances and advanced materials. This technical guide provides an in-depth exploration of the synthetic utility of 4-anisaldehyde, complete with detailed experimental protocols, quantitative data, and mechanistic pathways to support its application in research and development.

Physicochemical and Spectroscopic Properties of 4-Anisaldehyde

A thorough understanding of the physical and spectral characteristics of 4-anisaldehyde is fundamental to its application in synthesis. The following tables summarize these key properties.

Table 1: Physicochemical Properties of 4-Anisaldehyde

Property	Value	Reference
CAS Number	123-11-5	[1]
Molecular Formula	C ₈ H ₈ O ₂	[1]
Molecular Weight	136.15 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, floral, anise-like	[2]
Melting Point	-1 °C	[2]
Boiling Point	248 °C	[2]
Density	1.119 g/cm ³	[2]
Flash Point	108 °C	[2]

Table 2: Spectroscopic Data for 4-Anisaldehyde

Technique	Key Data
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 9.88 (s, 1H, -CHO), 7.85 (d, J=8.8 Hz, 2H, Ar-H), 7.02 (d, J=8.8 Hz, 2H, Ar-H), 3.89 (s, 3H, -OCH ₃)[2][3]
¹³ C NMR (DMSO-d ₆ , 101 MHz)	δ (ppm): 191.3, 164.2, 131.8, 129.7, 114.5, 55.7[4]
IR (neat)	ν (cm ⁻¹): 2838 (-OCH ₃), 1726 (C=O), 1626 (C=C), 1605, 1513 (aromatic C=C)[5]
MS (EI)	m/z (%): 136 (M ⁺ , 75), 135 (100), 107 (19), 92 (21), 77 (38)

Key Synthetic Transformations of 4-Anisaldehyde

The reactivity of 4-anisaldehyde is dominated by its aldehyde functional group, which readily undergoes nucleophilic addition and condensation reactions. The electron-rich aromatic ring, activated by the methoxy group, also influences the overall reactivity profile.

Carbon-Carbon Bond Forming Reactions

a) Claisen-Schmidt Condensation: This base-catalyzed condensation between an aldehyde and a ketone is a powerful method for forming α,β -unsaturated ketones. 4-Anisaldehyde is an excellent substrate for this reaction, leading to chalcone-like structures which are prevalent in many biologically active molecules.

Table 3: Claisen-Schmidt Condensation of 4-Anisaldehyde with Acetone

Product	Reagents & Conditions	Yield
(E)-4-(4-methoxyphenyl)but-3-en-2-one	Acetone, NaOH (10%), 25-30°C, 2h	90% ^[6]
(E)-4-(4-methoxyphenyl)but-3-en-2-one	Acetone, Sodium Tungstate (30 mol%), Ethanol, 25°C, 24h	96% ^[7]

b) Knoevenagel Condensation: This reaction involves the condensation of 4-anisaldehyde with a compound containing an active methylene group, such as malononitrile, catalyzed by a weak base. It is a highly efficient method for the synthesis of electron-deficient alkenes.

c) Perkin Reaction: The Perkin reaction provides a route to α,β -unsaturated carboxylic acids, specifically cinnamic acid derivatives, by reacting an aromatic aldehyde with an acid anhydride and its corresponding carboxylate salt.

d) Wittig Reaction: The Wittig reaction is a versatile method for the synthesis of alkenes by reacting an aldehyde with a phosphorus ylide. This reaction is particularly useful for introducing a double bond with control over its position.

e) Grignard Reaction: The addition of organomagnesium halides (Grignard reagents) to the carbonyl group of 4-anisaldehyde is a fundamental method for creating secondary alcohols.

Synthesis of Heterocyclic and Bioactive Compounds

a) Schiff Base Formation: 4-Anisaldehyde readily reacts with primary amines to form Schiff bases (imines). These compounds are not only important synthetic intermediates but also exhibit a wide range of biological activities, including antimicrobial and anticancer properties.

Table 4: Antimicrobial Activity of a Schiff Base Derived from 4-Anisaldehyde

Compound	Organism	MIC (µg/mL)
Schiff Base of 4-Anisaldehyde and p-aminophenol	Escherichia coli	250[4]
Staphylococcus aureus	62.5[4]	
Candida albicans	62.5[4]	

Experimental Protocols

Protocol 1: Synthesis of (E)-4-(4-methoxyphenyl)but-3-en-2-one (Claisen-Schmidt Condensation)

Procedure: To a solution of 4-anisaldehyde (1.2 mL, 10 mmol) in acetone (15 mL) in a 100 mL round-bottom flask equipped with a magnetic stirrer, a solution of potassium hydroxide (1.0 g) in water (20 mL) is added gradually over 20 minutes with continuous stirring. After the addition, the reaction mixture is stirred for an additional 20 minutes. Subsequently, 40 mL of water is added to the flask to precipitate the product. The resulting solid is collected by vacuum filtration, washed with water, and dried. The crude product is recrystallized from ethanol.[2]

Characterization Data for (E)-4-(4-methoxyphenyl)but-3-en-2-one:

- Yield: 90%[6]
- Appearance: Yellowish crystals[6]
- Melting Point: 74 °C[6]
- ¹H NMR (CDCl₃): δ 7.69-6.37 (m, 6H), 3.83 (s, 3H), 2.35 (s, 3H)[2]

Protocol 2: Synthesis of 4-Methoxycinnamic Acid (Doebner Modification of Knoevenagel Condensation)

Procedure: In a 25 mL round-bottomed flask, 4-anisaldehyde (0.804 mL, 6.61 mmol), malonic acid (1.75 g, 16.8 mmol), and β -alanine (0.10 g, 1.12 mmol) are dissolved in pyridine (3.0 mL, 37.1 mmol). The mixture is heated under reflux for 90 minutes. After cooling to room temperature, the flask is placed in an ice bath, and 8.0 mL of concentrated HCl is slowly added. The resulting white precipitate is collected by vacuum filtration, washed with cold water (2 x 10 mL), and dried. The product is recrystallized from absolute ethanol.[8]

Characterization Data for 4-Methoxycinnamic Acid:

- Yield: 98%[8]
- Appearance: White powder[8]
- ^1H NMR (CD_3OD , 300 MHz): δ 7.62 (d, $J=16.0$ Hz, 1H), 7.58-7.47 (m, 2H), 7.01-6.88 (m, 2H), 6.33 (d, $J=15.9$ Hz, 1H), 3.82 (s, 3H)[8]

Mandatory Visualizations

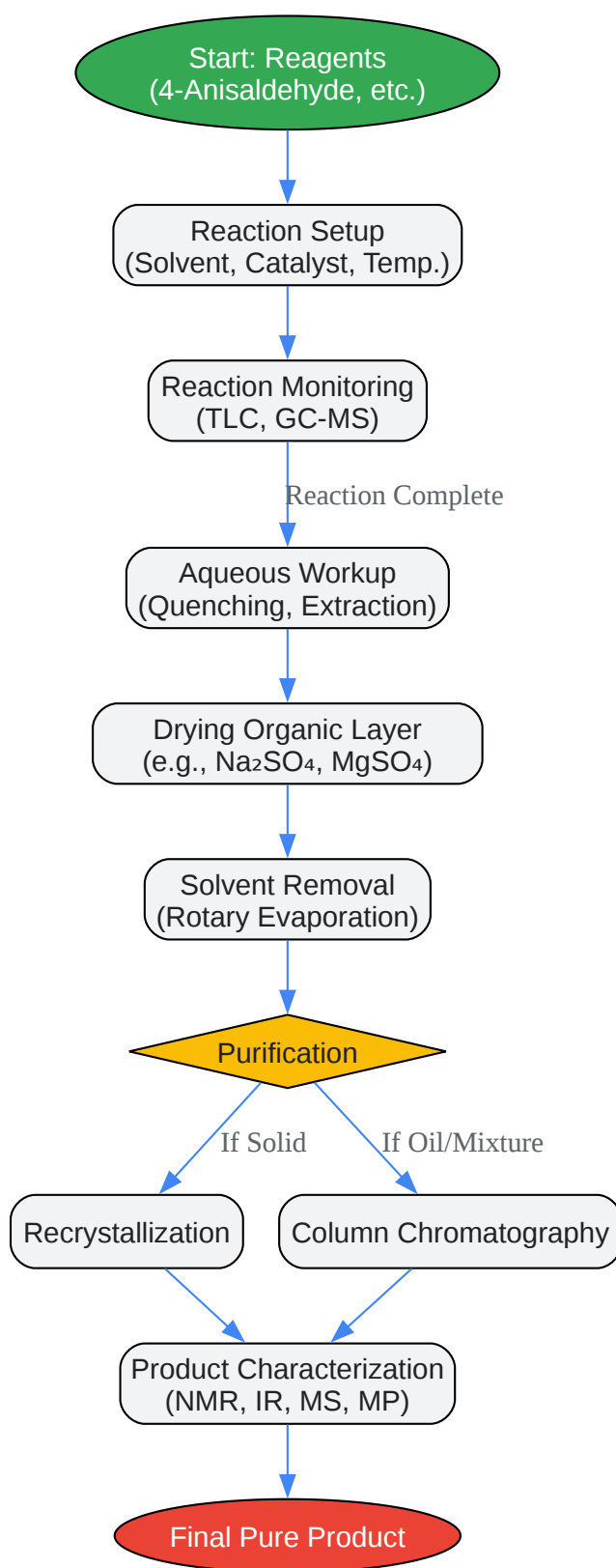
Logical Relationships in the Reactivity of 4-Anisaldehyde

The following diagram illustrates the key reactive sites of 4-anisaldehyde and the types of transformations it can undergo, highlighting its versatility as a synthetic intermediate.

Reactivity map of 4-Anisaldehyde.

Experimental Workflow: Synthesis and Purification

The general workflow for many syntheses involving 4-anisaldehyde follows a standard sequence of reaction, workup, and purification, as depicted below.

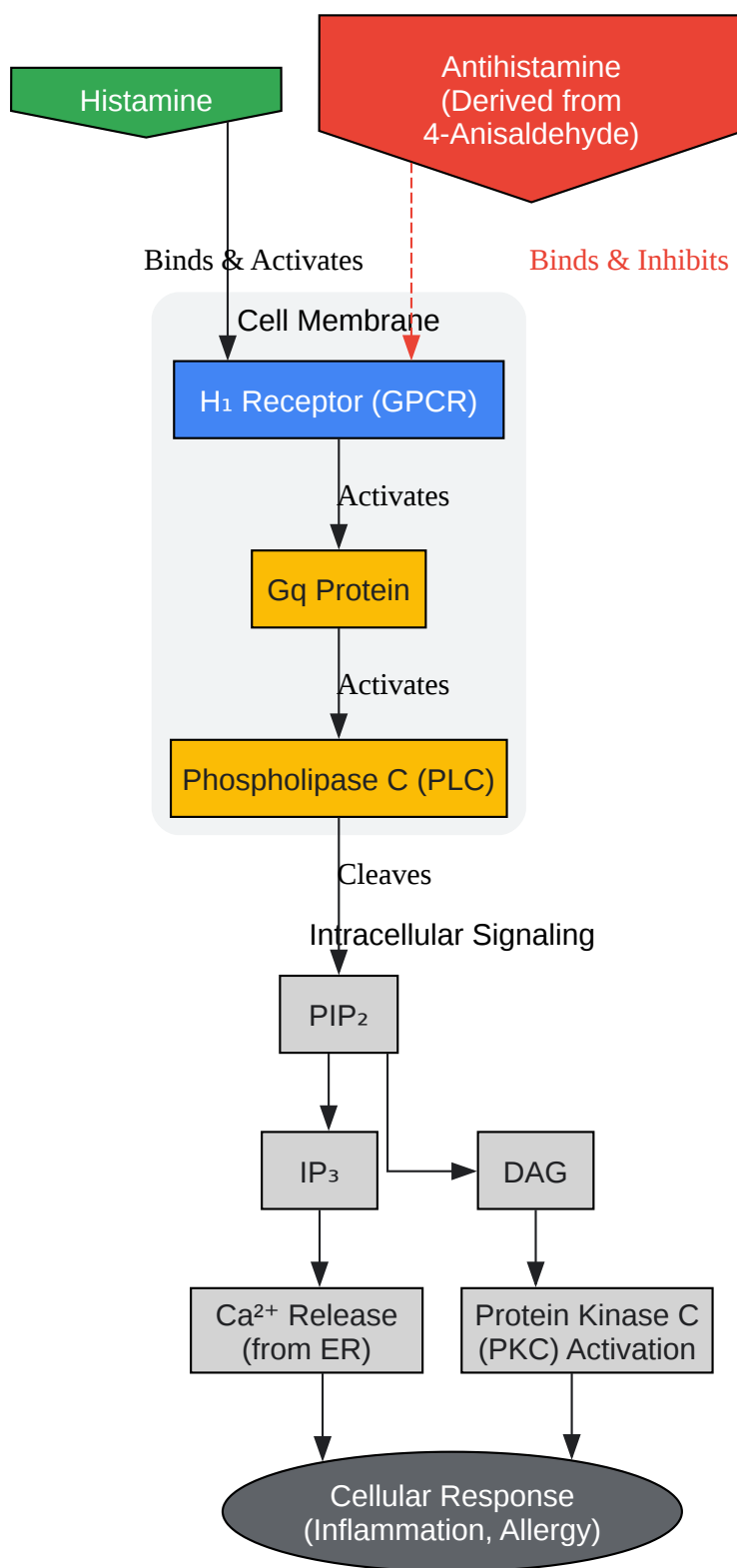


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General workflow for synthesis.

Application in Drug Development: Antihistamine Action

Derivatives of 4-anisaldehyde are used in the synthesis of antihistamines. These drugs typically function by blocking the H₁ histamine receptor, a G-protein coupled receptor (GPCR). The signaling pathway initiated by histamine binding and its subsequent inhibition by an H₁ antagonist is outlined below.



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H₁ histamine receptor signaling.

Conclusion

4-Anisaldehyde continues to be an indispensable intermediate in organic synthesis. Its predictable reactivity, coupled with its ready availability, ensures its place in both academic research and industrial production. The synthetic routes and applications detailed in this guide underscore its importance and provide a practical framework for its utilization in the development of new pharmaceuticals, fragrances, and other functional organic molecules. The provided protocols and data serve as a valuable resource for chemists seeking to leverage the synthetic potential of this versatile building block.

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